

An In-depth Technical Guide to the Enzymatic Activity of Human Myeloperoxidase (HMPO)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Human myeloperoxidase (**HMPO**), a heme-containing enzyme primarily found in the azurophilic granules of neutrophils, plays a critical role in the innate immune system's defense against microbial pathogens. Its primary function is the production of potent antimicrobial oxidants, most notably hypochlorous acid (HOCl), the active component of household bleach. This guide provides a comprehensive technical overview of the core mechanisms of **HMPO** enzymatic activity, including its catalytic cycle, substrate specificity, and regulation. Detailed experimental protocols for assessing **HMPO** activity are also provided, along with visual representations of key pathways to aid in understanding its complex function.

Core Enzymatic Mechanism

The enzymatic activity of **HMPO** is centered around its heme prosthetic group and involves a complex catalytic cycle that can be broadly divided into two main pathways: the halogenation cycle and the peroxidase cycle.

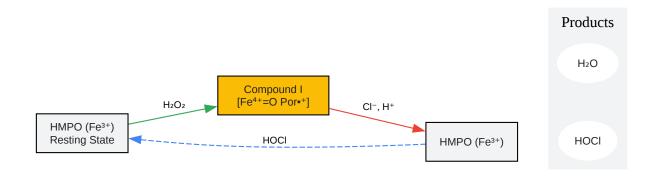
The Halogenation Cycle

The halogenation cycle is the primary pathway for the production of microbicidal hypohalous acids. The cycle is initiated by the reaction of the resting ferric (Fe³⁺) form of **HMPO** with



hydrogen peroxide (H₂O₂), leading to the formation of a highly reactive intermediate known as Compound I.

Catalytic Cycle of **HMPO** (Halogenation)



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Caption: The halogenation cycle of **HMPO**, producing hypochlorous acid.

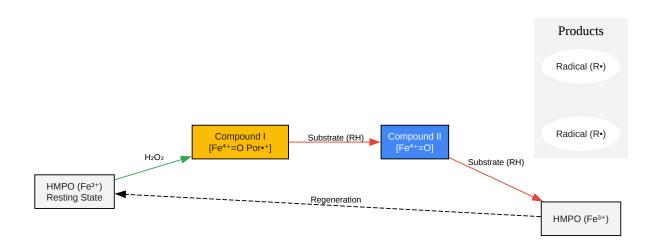
Compound I is a ferryl π -cation radical species that readily oxidizes halide ions, primarily chloride (Cl⁻), to their respective hypohalous acids. In this two-electron oxidation, Compound I is reduced back to its ferric resting state, releasing hypochlorous acid (HOCl).

The Peroxidase Cycle

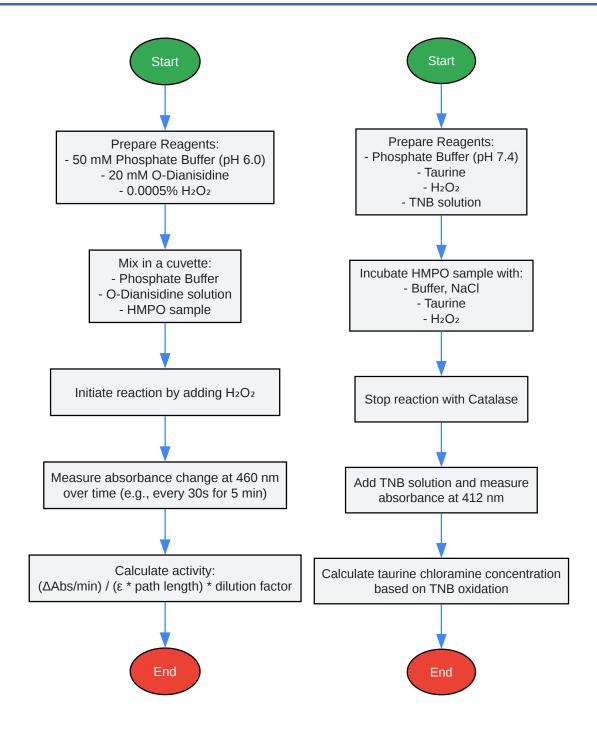
In the absence of sufficient halide concentrations, **HMPO** can function as a typical peroxidase, catalyzing the one-electron oxidation of a variety of organic and inorganic substrates. In this cycle, Compound I is reduced in two successive one-electron steps, first to Compound II and then back to the resting ferric state.

Catalytic Cycle of **HMPO** (Peroxidase)

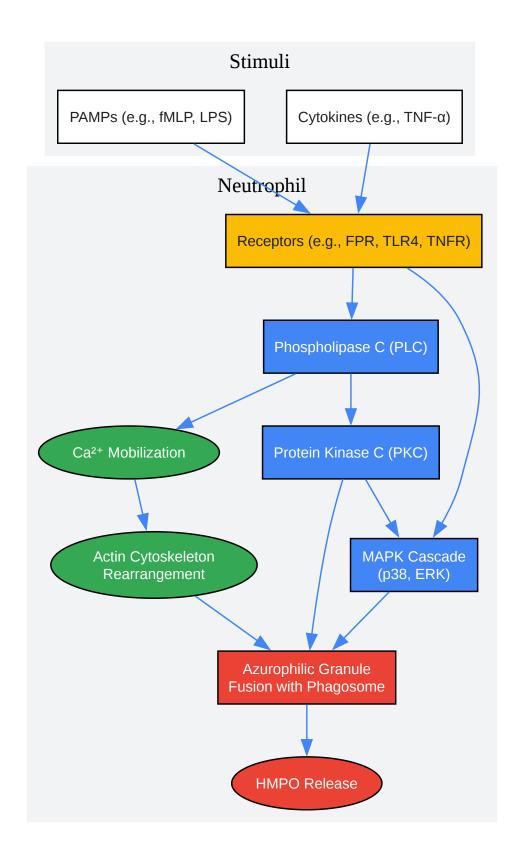












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